

Dihydro FF-MAS and its Analogs: A Comparative Guide to Meiosis-Activating Sterols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dihydro FF-MAS

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of Follicular Fluid Meiosis-Activating Sterol (FF-MAS) and its synthetic analogs, with reference to **Dihydro FF-MAS** and their roles as intermediates in cholesterol biosynthesis. The data presented herein is intended to inform research and development in reproductive biology and related therapeutic areas.

Introduction to Meiosis-Activating Sterols (MAS)

Meiosis-Activating Sterols (MAS) are a class of naturally occurring C29 sterols that play a crucial role in reproductive physiology. These compounds are intermediates in the cholesterol biosynthesis pathway, branching off from lanosterol. The two most well-characterized members of this family are FF-MAS (4,4-dimethyl-5 α -cholesta-8,14,24-triene-3 β -ol), found in ovarian follicular fluid, and T-MAS (4,4-dimethyl-5 α -cholest-8,24-diene-3 β -ol), located in testicular tissue.[1] **Dihydro FF-MAS** is an intermediate in the Kandutsch-Russell pathway of cholesterol biosynthesis. These sterols are implicated in the resumption of meiosis in oocytes, a critical step in female gamete maturation.[1]

Comparative Performance of FF-MAS and Synthetic Analogs

A key study investigated the efficacy of FF-MAS and three synthetic analogs—ZK255884, ZK255933, and ZK255991—in promoting the in vitro maturation of mouse oocytes. The results

demonstrate that certain synthetic analogs exhibit enhanced potency compared to the naturally occurring FF-MAS.[2]

Table 1: Effect of FF-MAS and Analogs on Mouse Oocyte Maturation and Preimplantation Development[2]

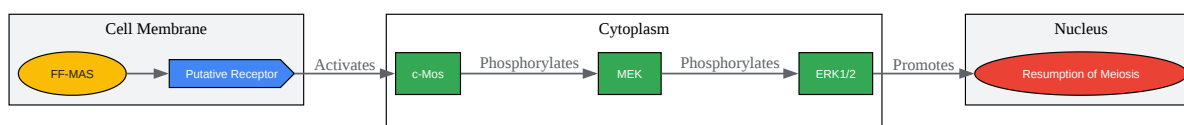
Compound	Concentration (μM)	Oocytes Progressing to Metaphase II (%)	Oocytes Developing to 2-Cell Stage (%)	Oocytes Developing to Blastocyst Stage (%)
Control (0.1% Ethanol)	-	68	78	33
FF-MAS	1	79	85	45
ZK255884	0.1	69	81	38
1	75	83	42	68
10	82	88	51	
ZK255933	0.1	81	92	
1	85	94	75	78
10	88	95	78	
ZK255991	0.1	72	84	41
1	83	90	55	62
10	86	91	62	

Data sourced from a study on cumulus cell-enclosed oocytes from small antral follicles of 18 or 20 day post-natal mice.[2]

The data clearly indicates that the synthetic analog ZK255933 is a particularly potent agonist, significantly improving the quality of in vitro matured mouse oocytes, as evidenced by the higher rates of development to the blastocyst stage.[2]

Signaling Pathways

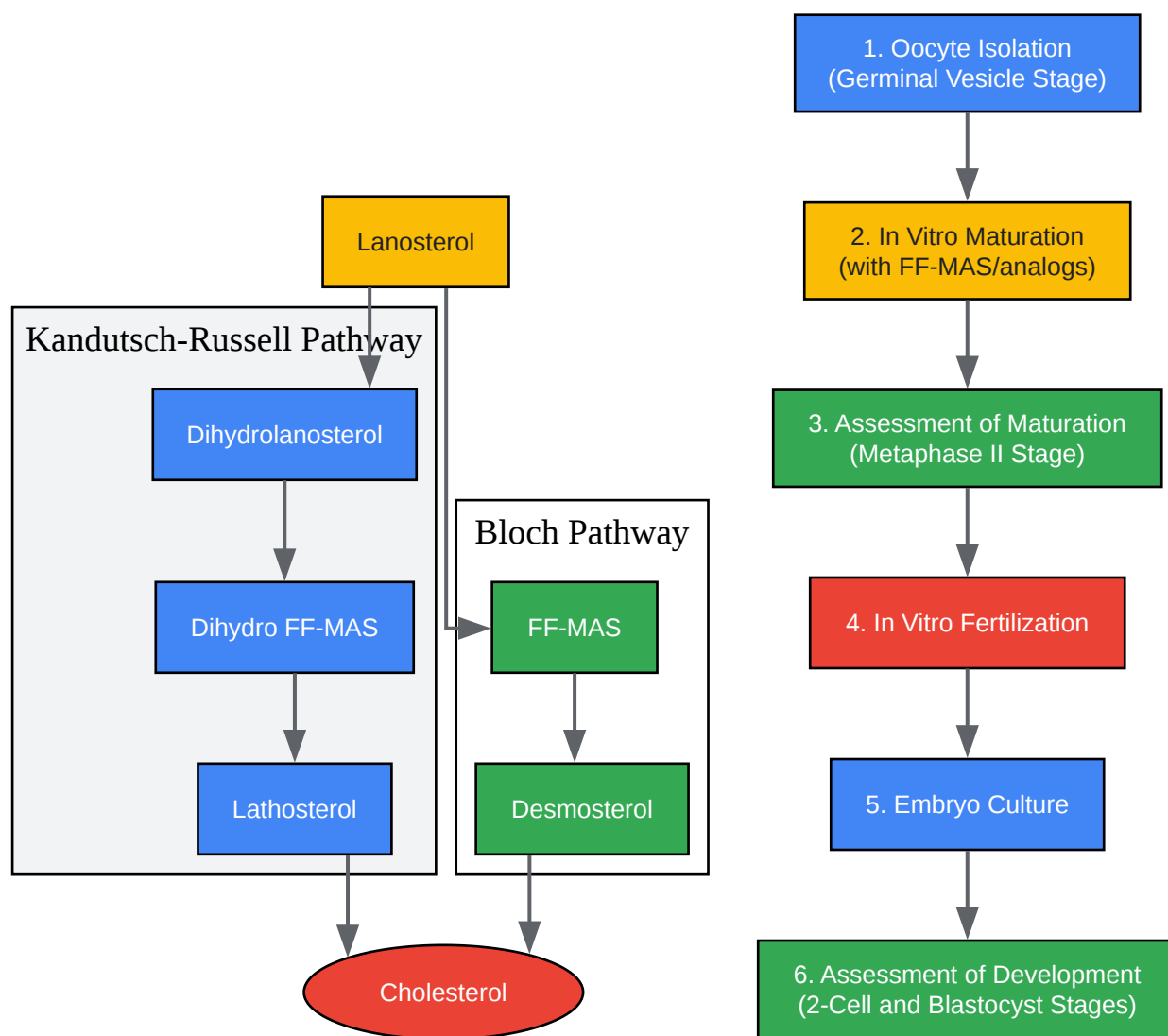
FF-MAS is understood to exert its biological effects through the activation of specific signaling cascades. In porcine oocytes, FF-MAS has been shown to promote the resumption of meiosis via the Mitogen-Activated Protein Kinase (MAPK) signaling pathway.[3]



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Caption: FF-MAS signaling pathway in oocyte meiotic resumption.

The relationship between FF-MAS, **Dihydro FF-MAS**, and cholesterol biosynthesis is rooted in the Kandutsch-Russell and Bloch pathways.



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References

- 1. Role of meiosis activating sterols, MAS, in induced oocyte maturation - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. A synthetic analogue of meiosis-activating sterol (FF-MAS) is a potent agonist promoting meiotic maturation and preimplantation development of mouse oocytes maturing in vitro - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Follicular fluid meiosis-activating sterol (FF-MAS) promotes meiotic resumption via the MAPK pathway in porcine oocytes - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Dihydro FF-MAS and its Analogs: A Comparative Guide to Meiosis-Activating Sterols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b131877#dihydro-ff-mas-and-its-analogs-a-comparative-study]

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